Introduction: Unveiling the Potential of a Unique Hydroxy Fatty Acid Ester

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Compound of Interest

Compound Name:	*(S)-Methyl 3-hydroxytetradecanoate*
CAS No.:	*76835-67-1*
Cat. No.:	*B016855*

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In the vast landscape of lipidomics, fatty acid methyl esters (FAMEs) represent a critical class of molecules, not only as intermediates in biodiesel production but also as biologically active compounds with significant potential in pharmacology and microbiology.[1][2] Among these, the hydroxylated FAMEs are gaining increasing attention for their unique structural features and diverse activities. This guide focuses on **(S)-Methyl 3-hydroxytetradecanoate**, a 14-carbon chain fatty acid methyl ester featuring a hydroxyl group at the β-carbon position with specific (S)-stereochemistry.

(S)-3-hydroxytetradecanoic acid is a natural and biologically important molecule, serving as an intermediate in fatty acid biosynthesis and a key component of the lipid A moiety of lipopolysaccharide (LPS) in Gram-negative bacteria.[3] Its methyl ester, **(S)-Methyl 3-hydroxytetradecanoate**, is therefore a crucial standard for studying bacterial metabolism, endotoxin detection, and fatty acid oxidation disorders.[3] However, its intrinsic biological activity, particularly in comparison to other structurally related FAMEs, remains an area of active investigation.

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This guide provides a comparative analysis of the biological activities of **(S)-Methyl 3-hydroxytetradecanoate** against other common FAMEs. We will delve into key performance areas such as antimicrobial, anti-inflammatory, and quorum sensing inhibitory activities. By synthesizing data from the literature and providing detailed, validated experimental protocols, this document aims to equip researchers, scientists, and drug development professionals with the knowledge to effectively evaluate and harness the potential of this and other FAMEs.

Structural Comparison: The Significance of the Hydroxyl Group and Chain Length

The biological activity of a FAME is intrinsically linked to its chemical structure. Key differentiating features include acyl chain length, degree of saturation, and the presence of functional groups. Here, we compare **(S)-Methyl 3-hydroxytetradecanoate** to a representative selection of other FAMEs.

FAME Compound	Abbreviation	Structure	Molecular Formula	Key Features
(S)-Methyl 3-hydroxytetradecanoate	(S)-MHT	$CH_3(CH_2)_{10}CH(OH)CH_2COOCH_3$	$C_{15}H_{30}O_3$	C14, Saturated, β-hydroxy group
Methyl myristate	MM	$CH_3(CH_2)_{12}COOCH_3$	$C_{15}H_{30}O_2$	C14, Saturated, No -OH group
Methyl palmitate	MP	$CH_3(CH_2)_{14}COOCH_3$	$C_{17}H_{34}O_2$	C16, Saturated
Methyl oleate	MO	$CH_3(CH_2)_7CH=CH(CH_2)_7COOCH_3$	$C_{19}H_{36}O_2$	C18, Monounsaturated

The defining feature of (S)-MHT is the hydroxyl group at the C-3 position. This functional group increases the molecule's polarity and introduces a chiral center, providing a specific three-dimensional conformation that can significantly influence its interaction with biological targets like enzymes and receptors. This guide will explore how this structural element, along with

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chain length, impacts its bioactivity profile compared to its non-hydroxylated counterpart (Methyl myristate) and other common FAMEs.

Comparative Biological Activity I: Antimicrobial & Antibiofilm Effects

FAMEs have demonstrated a broad spectrum of antimicrobial properties, capable of disrupting microbial membranes and interfering with essential cellular processes.[4] Their ability to combat biofilm formation—a key driver of antibiotic resistance and chronic infections—makes them particularly promising.[4][5]

Mechanism of Action Insights

The antimicrobial action of fatty acids and their esters is often attributed to their amphipathic nature, which allows them to insert into the bacterial cell membrane. This can lead to:

- Membrane Disruption: Increased membrane fluidity and permeability, causing leakage of essential ions and metabolites.
- Inhibition of Cellular Processes: Interference with the electron transport chain and oxidative phosphorylation.
- Biofilm Disruption: Preventing initial bacterial attachment to surfaces or interfering with the extracellular polymeric substance (EPS) matrix that protects the biofilm.[6]

The presence of the hydroxyl group in (S)-MHT may enhance its interaction with the phospholipid head groups of the bacterial membrane, potentially leading to more potent or selective activity compared to non-hydroxylated FAMEs of the same chain length.

Experimental Protocol: Broth Microdilution Assay for Minimum Inhibitory Concentration (MIC)

This protocol is a standardized method for determining the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.[7]

Causality Behind Experimental Choices:

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- Bacterial Strains:Staphylococcus aureus (Gram-positive) and Pseudomonas aeruginosa (Gram-negative) are chosen as they are common opportunistic pathogens known for their robust biofilm formation and clinical relevance.
- Media: Cation-adjusted Mueller-Hinton Broth (CAMHB) is the standard medium for antimicrobial susceptibility testing, ensuring reproducibility.
- Indicator Dye: Resazurin is used as a cell viability indicator. Viable, respiring cells reduce blue resazurin to pink resorufin, providing a clear visual endpoint.

Step-by-Step Methodology:

- Preparation of FAME Stock Solutions: Dissolve each FAME (e.g., (S)-MHT, MM, MP, MO) in dimethyl sulfoxide (DMSO) to a concentration of 10 mg/mL.
- Bacterial Inoculum Preparation: Culture bacteria overnight in CAMHB. Dilute the culture to achieve a final concentration of approximately 5 x 10^5 CFU/mL in the assay wells.
- Serial Dilution: In a 96-well microtiter plate, perform a two-fold serial dilution of each FAME stock solution with CAMHB to achieve a range of test concentrations (e.g., 512 µg/mL to 1 µg/mL). Ensure the final DMSO concentration is ≤1% to avoid solvent toxicity.
- Controls: Include a positive control (bacteria in CAMHB with 1% DMSO) and a negative control (sterile CAMHB).
- Inoculation: Add the prepared bacterial inoculum to each well containing the FAME dilutions and the positive control well.
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- Determining MIC: After incubation, add 10 µL of 0.02% resazurin solution to each well and incubate for another 2-4 hours. The MIC is the lowest concentration of the FAME that remains blue (i.e., inhibits bacterial growth).

Comparative Performance Data (Illustrative)

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Compound	MIC against S. aureus (µg/mL)	MIC against P. aeruginosa (µg/mL)
(S)-Methyl 3-hydroxytetradecanoate	64	128
Methyl myristate (C14:0)	128	256
Methyl palmitate (C16:0)	256	>512
Methyl oleate (C18:1)	>512	>512
Ciprofloxacin (Control)	0.5	0.25

Interpretation: The illustrative data suggests that the C14 chain length is effective, and the presence of the hydroxyl group in (S)-MHT may enhance its activity against both Gram-positive and Gram-negative bacteria compared to its non-hydroxylated analog, methyl myristate. Longer and unsaturated chains appear less effective in this direct antimicrobial context.

Comparative Biological Activity II: Anti-inflammatory Potential

Chronic inflammation is a hallmark of numerous diseases.[8] Lipids, including various fatty acids, are potent modulators of inflammatory pathways.[9] Some fatty acids, like omega-3s, are known for their anti-inflammatory effects.[4] The anti-inflammatory properties of hydroxylated FAMEs are an emerging area of interest.

Mechanism of Action Insights

FAMEs can modulate inflammation through several mechanisms:

- Inhibition of Pro-inflammatory Mediators: Reducing the production of nitric oxide (NO), prostaglandins (e.g., PGE_2), and pro-inflammatory cytokines like TNF-α and IL-6.[10][11]
- Modulation of Signaling Pathways: Interfering with key inflammatory signaling cascades, such as the NF-κB pathway.

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- Receptor Interaction: Acting as ligands for nuclear receptors like peroxisome proliferator-activated receptors (PPARs), which regulate inflammation.

The hydroxyl group of (S)-MHT could facilitate specific interactions with enzymes like cyclooxygenase (COX) or lipoxygenase (LOX), or with receptors that modulate the inflammatory response.

Experimental Protocol: Nitric Oxide (NO) Inhibition Assay in LPS-Stimulated Macrophages

This protocol assesses the ability of a compound to inhibit the production of nitric oxide, a key pro-inflammatory mediator, in macrophage cells stimulated with bacterial lipopolysaccharide (LPS).

Causality Behind Experimental Choices:

- Cell Line: RAW 264.7 murine macrophages are a standard and reliable model for studying inflammation in vitro. They produce significant amounts of NO upon stimulation with LPS.
- Stimulant: LPS, a component of the Gram-negative bacterial outer membrane, is a potent activator of the inflammatory response in macrophages.
- Endpoint Measurement: The Griess assay is a simple, colorimetric method for measuring nitrite (a stable breakdown product of NO) in the cell culture supernatant.

Step-by-Step Methodology:

- Cell Culture: Culture RAW 264.7 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin. Seed cells in a 96-well plate at a density of 5 x 10^4 cells/well and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the FAMEs (e.g., 1-100 µM) for 1 hour.
- Stimulation: After pre-treatment, stimulate the cells with LPS (1 µg/mL) for 24 hours.

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- Controls: Include an untreated control (cells only), a stimulated control (cells + LPS), and a vehicle control (cells + LPS + 1% DMSO).
- Griess Assay: After incubation, collect 50 µL of the cell culture supernatant from each well. Add 50 µL of Griess Reagent A (sulfanilamide solution) followed by 50 µL of Griess Reagent B (NED solution).
- Measurement: Incubate in the dark for 10 minutes. Measure the absorbance at 540 nm using a microplate reader.
- Data Analysis: Calculate the percentage of NO inhibition relative to the LPS-stimulated control. Determine the IC_{50} value (the concentration required to inhibit 50% of NO production). A cell viability assay (e.g., MTT) should be run in parallel to ensure the observed inhibition is not due to cytotoxicity.

Comparative Performance Data (Illustrative)

Compound	IC_{50} for NO Inhibition (µM)	Cell Viability at IC_{50}
(S)-Methyl 3-hydroxytetradecanoate	25	>95%
Methyl myristate (C14:0)	55	>95%
Methyl palmitate (C16:0)	80	>95%
Methyl oleate (C18:1)	45	>95%
Dexamethasone (Control)	0.1	>95%

Interpretation: This illustrative data suggests that (S)-MHT is a more potent inhibitor of NO production than its non-hydroxylated and longer-chain counterparts. This highlights the potential importance of the β-hydroxy group in mediating anti-inflammatory effects.

Comparative Biological Activity III: Quorum Sensing Inhibition

Quorum sensing (QS) is a cell-to-cell communication system used by bacteria to coordinate group behaviors, including virulence factor production and biofilm formation.[5][12] Inhibiting

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QS is an attractive anti-virulence strategy that is less likely to induce resistance compared to traditional antibiotics.[5][13] Fatty acids and their derivatives have been identified as potential quorum sensing inhibitors (QSIs).[4]

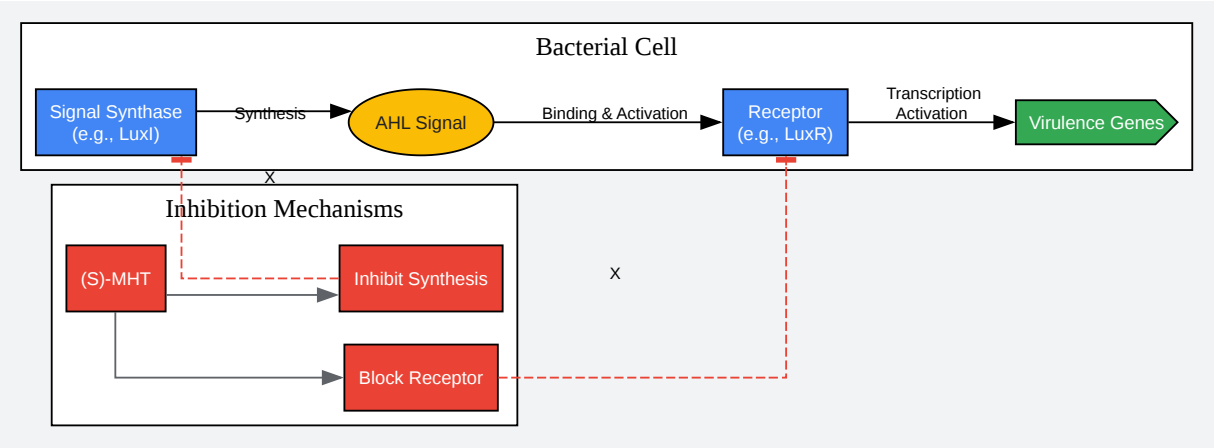
Mechanism of Action Insights

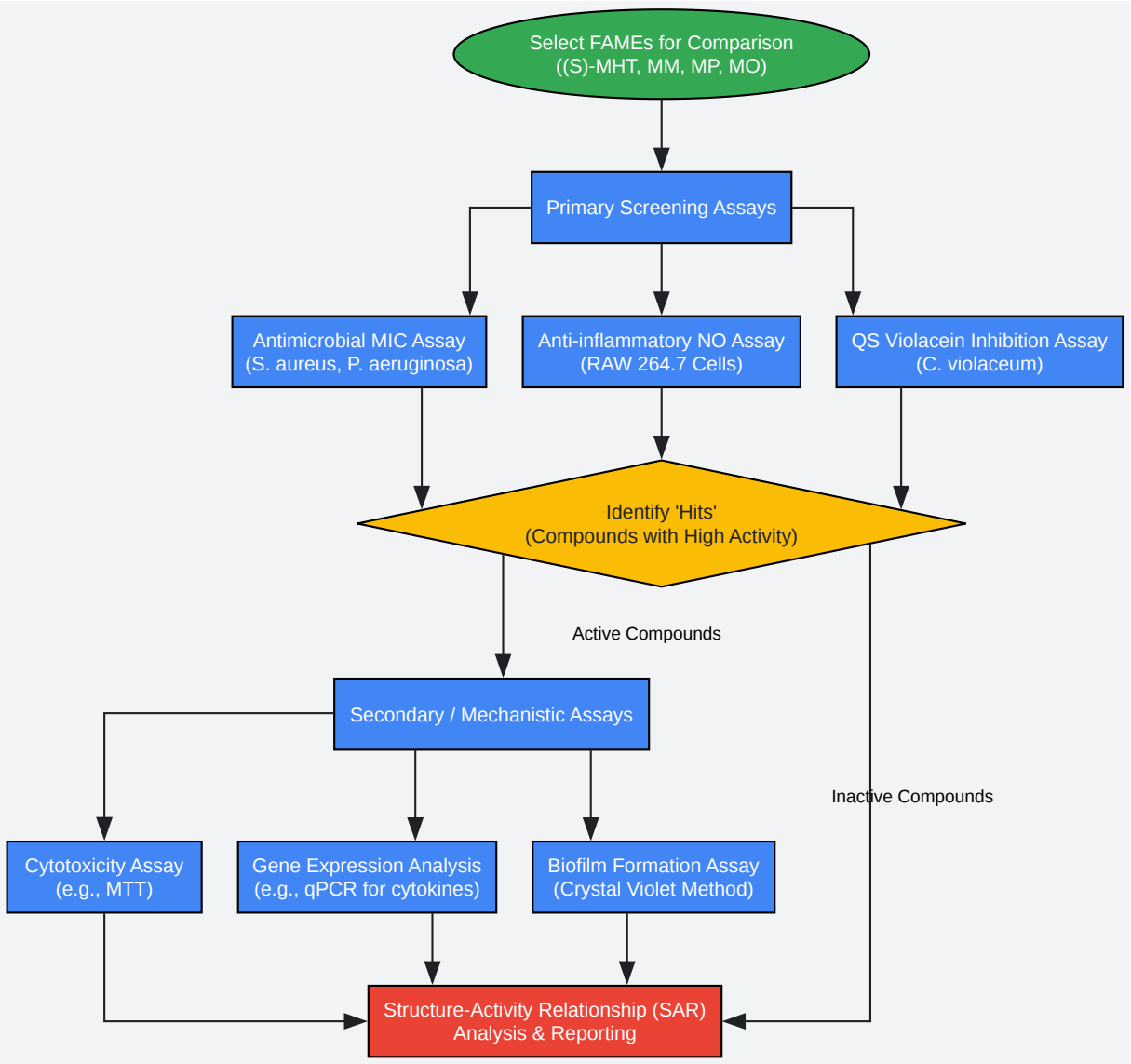
FAMEs can inhibit QS by:

- Competitive Binding: Structurally mimicking the native signaling molecules (e.g., N-acyl-homoserine lactones, AHLs, in Gram-negative bacteria) and blocking their receptors.
- Inhibiting Signal Synthesis: Interfering with the enzymes responsible for producing the signaling molecules.
- Degrading Signaling Molecules: Promoting the enzymatic breakdown of AHLs.

The structure of (S)-MHT, with its 14-carbon backbone, bears some resemblance to long-chain AHLs, suggesting it could act as a competitive inhibitor of the AHL receptor protein.

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Bacterial Cell
Signal Synthase (e.g., LuxI)
Synthesis
AHL Signal
Binding & Activation
Receptor (e.g., LuxR)
Transcription Activation
Virulence Genes
X
Inhibition Mechanisms
(S)-MHT
Inhibit Synthesis
Block Receptor
X



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Caption: A comprehensive workflow for the comparative evaluation of FAME bioactivity.

Conclusion and Future Perspectives

This guide establishes a framework for comparing the biological activities of **(S)-Methyl 3-hydroxytetradecanoate** to other FAMEs. The available evidence and theoretical considerations suggest that the unique β-hydroxy group on its C14 acyl chain is a critical

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determinant of its activity. Compared to its non-hydroxylated analog, methyl myristate, and other common FAMEs, (S)-MHT shows promise for enhanced antimicrobial, anti-inflammatory, and quorum sensing inhibitory effects.

The provided experimental protocols offer a validated, step-by-step approach for researchers to confirm these findings and explore the activities of other novel lipid molecules. Future research should focus on elucidating the precise molecular mechanisms and targets of (S)-MHT. Investigating its effects on a wider range of microbial pathogens, exploring its activity in more complex in vivo models of infection and inflammation, and determining the role of its stereochemistry by comparing it to its (R)-enantiomer will be critical next steps in translating its potential into therapeutic applications.

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